

Microbial Biosynthesis of Dehydrovomifoliol from Absciscic Acid: A Technical Guide

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Compound of Interest

Compound Name: (Rac)-Dehydrovomifoliol

Cat. No.: B108579

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Abstract

Dehydrovomifoliol, a C13-norisoprenoid, is a metabolite of the plant hormone abscisic acid (ABA). While its direct biosynthetic pathway from ABA in plants is not well-elucidated and may involve microbial interactions, a definitive pathway has been identified in the rhizosphere bacterium *Rhodococcus* sp. P1Y. This bacterium utilizes ABA as a sole carbon source, converting it to dehydrovomifoliol as a key intermediate in its degradation pathway. This technical guide provides a comprehensive overview of this microbial conversion, summarizing the current understanding of the pathway, experimental evidence, and relevant protocols for its study. The information presented is critical for researchers in microbiology, plant science, and natural product chemistry, as well as for professionals in drug development exploring the bioactivity of ABA metabolites.

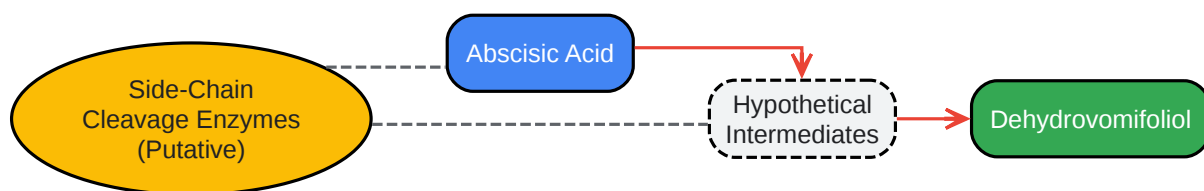
Introduction

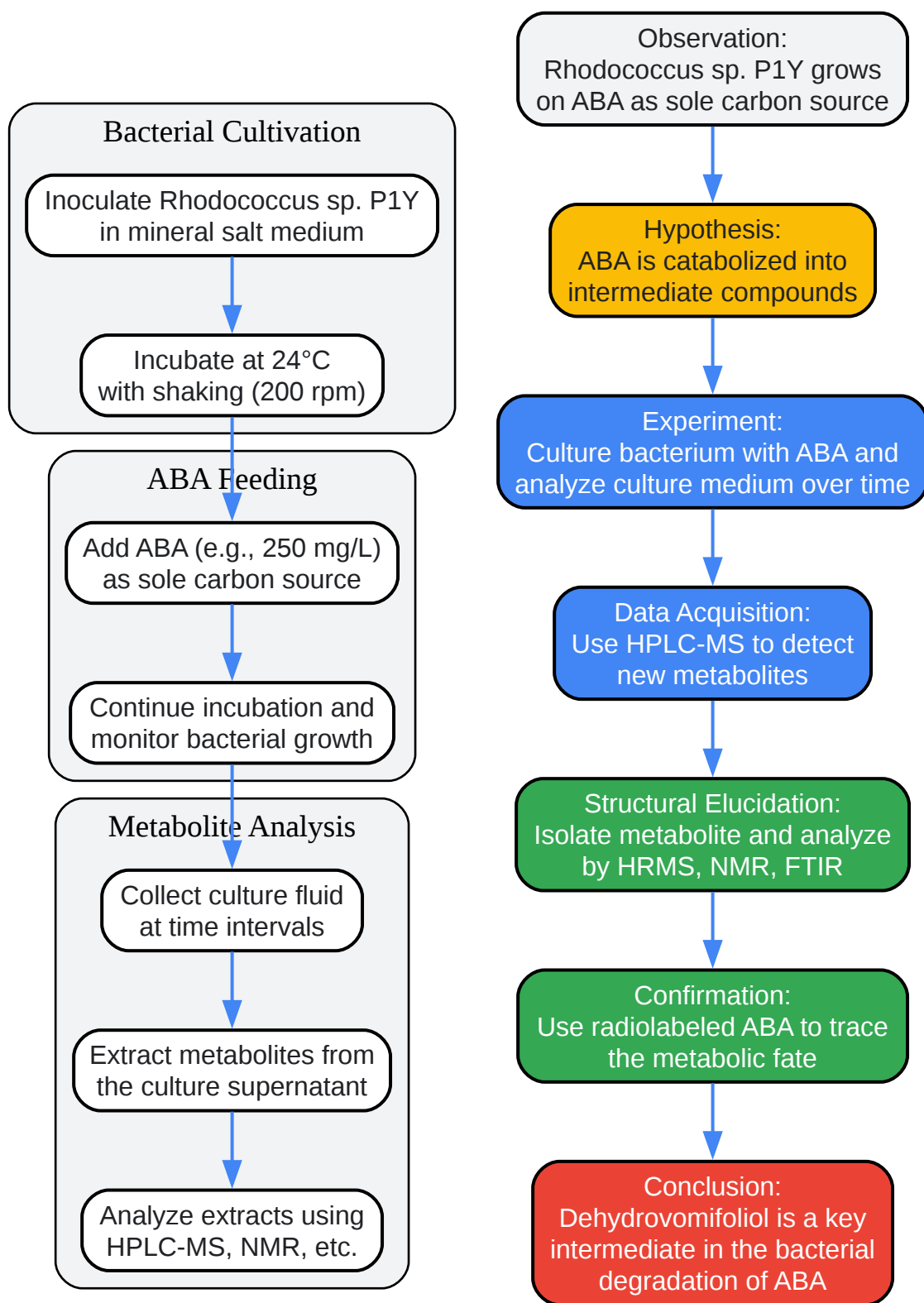
Absciscic acid (ABA) is a crucial phytohormone that regulates various aspects of plant growth, development, and stress responses. The catabolism of ABA is a vital process for maintaining hormonal homeostasis. In plants, the primary catabolic route involves oxidation at the 8'-position to yield phaseic acid and dihydrophaseic acid. However, alternative metabolic fates for ABA exist, including its conversion to the apocarotenoid dehydrovomifoliol.

Recent research has demonstrated that the soil bacterium *Rhodococcus* sp. P1Y can efficiently metabolize abscisic acid, with dehydrovomifoliol being a significant intermediate product.^{[1][2]} This microbial pathway is characterized by the progressive shortening of the acyl side chain of the ABA molecule.^{[1][2]} Understanding this biosynthetic route is essential for comprehending ABA turnover in the rhizosphere and for potentially harnessing this biotransformation for the production of dehydrovomifoliol, a compound with potential biological activities.

The Biosynthesis Pathway: A Microbial Perspective

The conversion of abscisic acid to dehydrovomifoliol by *Rhodococcus* sp. P1Y is a catabolic process where ABA serves as a carbon and energy source for the bacterium. The currently proposed pathway involves the shortening of the C5 side chain of ABA. While the specific enzymes catalyzing each step in *Rhodococcus* sp. P1Y have not yet been fully characterized, a putative pathway can be outlined based on the initial substrate and the identified product.





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References

- 1. Rhodococcus Strains from the Specialized Collection of Alkanotrophs for Biodegradation of Aromatic Compounds - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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